Application Notes: Gravimetric Determination of Barium in Inorganic Compounds

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Compound of Interest

Compound Name:	*Barium chlorate*
CAS No.:	*13477-00-4*
Cat. No.:	*B3432372*

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Introduction

Gravimetric analysis is a cornerstone of quantitative analytical chemistry, providing highly accurate and precise measurements based on the mass of a pure compound chemically related to the analyte. This method is particularly effective for determining the amount of barium in various inorganic compounds. The fundamental principle involves the selective precipitation of barium ions (Ba^{2+}) from a solution.[1][2] The most common approach is the precipitation of barium as barium sulfate ($BaSO_4$), a dense, crystalline solid that is sparingly soluble in water.[3][4] An alternative, though less common, method involves precipitating barium as barium chromate ($BaCrO_4$).[5]

The process requires careful control of experimental conditions to ensure the formation of a pure precipitate with large particles that are easily filtered.[4] After precipitation, the solid is meticulously filtered, washed to remove impurities, dried or ignited to a constant weight, and then weighed.[3][6] The mass of the precipitate is used to calculate the amount of barium in the original sample based on the known stoichiometry of the compound.[7][8]

Quantitative Data Summary

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The calculation of the analyte's mass from the precipitate's mass relies on the gravimetric factor, which is derived from the molar masses of the respective substances.

Parameter	Barium Sulfate Method	Barium Chromate Method
Analyte	Barium Ion (Ba^{2+})	Barium Ion (Ba^{2+})
Precipitating Agent	Sulfuric Acid (H_2SO_4)	Potassium Chromate (K_2CrO_4)
Precipitate	Barium Sulfate ($BaSO_4$)	Barium Chromate ($BaCrO_4$)
Molar Mass of Ba	137.33 g/mol	137.33 g/mol
Molar Mass of Precipitate	233.39 g/mol	253.32 g/mol
Gravimetric Factor	0.5884 (Mass of Ba / Mass of $BaSO_4$)	0.5421 (Mass of Ba / Mass of $BaCrO_4$)

Experimental Protocol: Determination of Barium as Barium Sulfate

This protocol details the steps for the quantitative determination of barium by precipitation as barium sulfate ($BaSO_4$).

1. Sample Preparation

- Accurately weigh approximately 0.3-0.5 g of the dried inorganic barium sample into a 400 mL beaker.[9]
- Add 150 mL of distilled water and 5 mL of 2N hydrochloric acid (HCl) to the beaker.[1]
- Cover the beaker with a watch glass and heat the solution gently on a hot plate until it is near boiling to ensure the sample is completely dissolved.[3]

2. Precipitation

- Separately, heat approximately 15 mL of 4N sulfuric acid (H_2SO_4) to boiling.

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- Slowly add the hot H_2SO_4 solution dropwise to the hot barium sample solution while stirring continuously with a glass rod.[10] This slow addition to a hot, acidic solution promotes the formation of larger, purer crystals of $BaSO_4$.[4][9]
- After all the precipitating agent has been added, leave the stirring rod in the beaker.

3. Digestion of the Precipitate

- Keep the beaker with the precipitate on a hot plate or in a water bath at just below boiling point for 1 to 2 hours.[3][9]
- This "digestion" process allows smaller particles to dissolve and reprecipitate onto larger ones, resulting in a more easily filterable and purer precipitate.[9]
- Allow the precipitate to settle. The supernatant liquid should be clear.

4. Filtration

- Set up a filtration apparatus using a funnel and a fine-pored, ashless filter paper (e.g., Whatman No. 42).[3][5]
- Wet the filter paper with hot distilled water to ensure it sits snugly in the funnel.
- Filter the hot solution by first decanting the clear supernatant through the filter paper.[3]
- Transfer the precipitate to the filter paper using a stream of hot distilled water from a wash bottle. Use a rubber policeman to remove any particles adhering to the beaker walls and stirring rod.[10]

5. Washing

- Wash the precipitate on the filter paper with several small portions of hot distilled water.[3]
- Continue washing until the filtrate is free of chloride ions. To test this, collect a few drops of the fresh filtrate in a test tube, acidify with a drop of nitric acid (HNO_3), and add a drop of silver nitrate ($AgNO_3$) solution. The absence of a white precipitate (AgCl) indicates that washing is complete.[3]

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6. Drying and Ignition

- Carefully fold the filter paper containing the precipitate and place it into a porcelain crucible that has been previously heated to a constant weight.[10]
- Heat the crucible gently with a Bunsen burner to evaporate the moisture and then char the filter paper. Do not allow the paper to burst into flame.
- Transfer the crucible to a muffle furnace and ignite at 800-900°C for at least one hour, or until the residue is white, indicating all the carbon from the filter paper has been oxidized.[3]

7. Weighing

- Remove the crucible from the furnace and place it in a desiccator to cool to room temperature.[3][5]
- Once cooled, weigh the crucible accurately.
- Repeat the cycle of igniting, cooling, and weighing until a constant mass (within ±0.0002 g) is achieved.[5][11]

8. Calculation

- Calculate the percentage of barium in the original sample using the following formula:

  % Barium = [(Mass of $BaSO_4$ × Gravimetric Factor) / Mass of Sample] × 100

  Where the Gravimetric Factor = (Molar Mass of Ba / Molar Mass of $BaSO_4$) = 137.33 / 233.39 = 0.5884.

Potential Interferences

Accurate results depend on minimizing sources of error, such as the coprecipitation of other ions.

- Anions: Nitrates, chlorates, and chlorides can be coprecipitated as their barium salts, leading to high results.[9] Precipitation in a dilute acid medium helps to minimize this.[3]

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- Cations: Heavy metals like iron and calcium, as well as alkali metals, can be coprecipitated as sulfates, leading to either high or low results depending on their atomic weight relative to barium.[6][9]

Experimental Workflow Diagram

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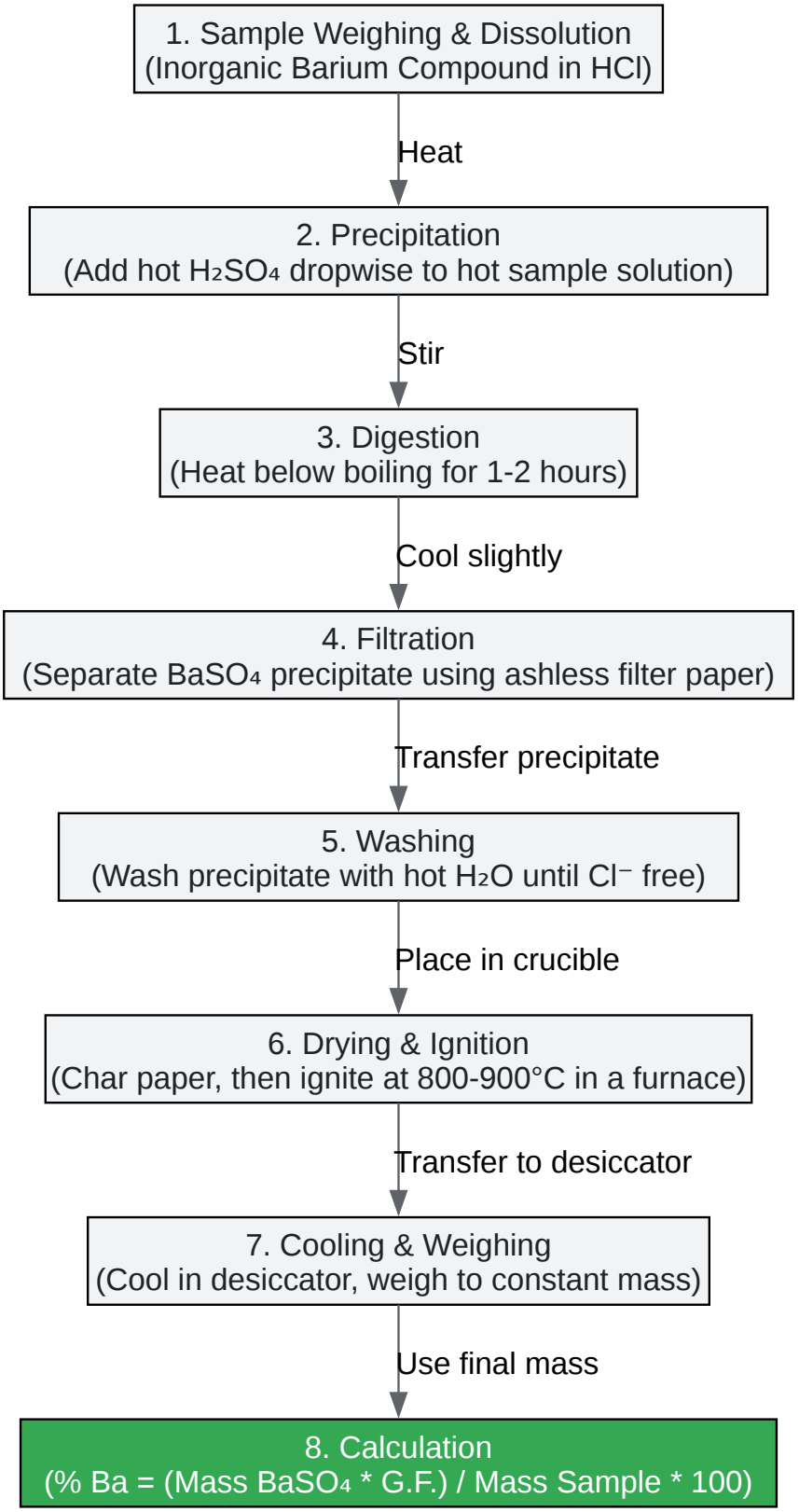

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Caption: Workflow for the gravimetric determination of barium as barium sulfate.

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